

Physical and chemical properties of Bisphenol A-d6

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Compound of Interest

Compound Name: Bisphenol A-d6

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An In-Depth Technical Guide to the Core Physical and Chemical Properties of **Bisphenol A-d6**

Introduction

Bisphenol A-d6 (BPA-d6) is the deuterium-labeled analogue of Bisphenol A (BPA), a widely used industrial chemical in the production of polycarbonate plastics and epoxy resins.[1] Given the classification of BPA as a reproductive, developmental, and systemic toxicant, and its role as an endocrine-disrupting compound (EDC), the precise quantification of its presence in biological and environmental samples is of paramount importance.[1] BPA-d6 serves as an ideal internal standard for analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry (MS) and liquid chromatography (LC) methods for the precise measurement of BPA.[2] This guide provides a comprehensive overview of the core physical and chemical properties of **Bisphenol A-d6**, detailed experimental protocols for its synthesis and analysis, and relevant biological context for researchers and drug development professionals. The most common form is Bisphenol A-(dimethyl-d6), where the six deuterium atoms replace the hydrogen atoms on the two methyl groups of the isopropylidene bridge.[2][3]

Chemical and Physical Properties

The properties of **Bisphenol A-d6** are summarized below. Data primarily corresponds to the dimethyl-d6 isotopic variant.

General and Physical Properties

Property	Value	Source
Appearance	Solid, white crystalline solid or flakes	[4][5]
Melting Point	157-159 °C	[4][6]
Boiling Point	220 °C at 4 mmHg	[4][6]
Solubility	Soluble in DMSO (100 mg/mL) and other common organic solvents.[1][7] Very poor solubility in water.[7]	[1][7]
Storage	Store at room temperature, away from light and moisture. [8][9][10] For stock solutions, -20°C for one month or -80°C for up to six months is recommended.[1]	[1][8][9][10]
Stability	Stable if stored under recommended conditions. Re-analysis of chemical purity is recommended after three years.[8]	[8]

Chemical Identifiers and Molecular Data

Identifier	Value	Source
Chemical Name	4,4'-[1-(Methyl-d3)ethylidene-2,2,2-d3]bisphenol	[2]
Synonyms	2,2-Bis(4-hydroxyphenyl)propane-d6, 4,4'-(Isopropylidene-d6)diphenol	[2][11]
CAS Number	86588-58-1	[2][4][12]
Unlabeled CAS	80-05-7	[8][12]
Molecular Formula	C ₁₅ D ₆ H ₁₀ O ₂	[4][6]
Molecular Weight	234.32 g/mol	[4][6][10]
Isotopic Purity	≥98 atom % D	[4][6]
Chemical Purity	≥99% (CP)	[4][6]
Mass Shift	M+6	[4][6]
SMILES	[2H]C([2H]) ([2H])C(c1ccc(O)cc1) (c2ccc(O)cc2)C([2H])([2H])[2H]	[4][12]
InChI Key	IISBACLAFKSPIT- WFGJKAKNSA-N	[4][6]

Note: Other deuterated forms exist, such as Bisphenol A-d16 ((CD₃)₂C(C₆D₄OD)₂), which has a molecular weight of 244.38 g/mol and CAS number 96210-87-6.[9]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Bisphenol A-d6** are crucial for ensuring its quality and proper application in research.

Synthesis: Acid-Catalyzed Condensation

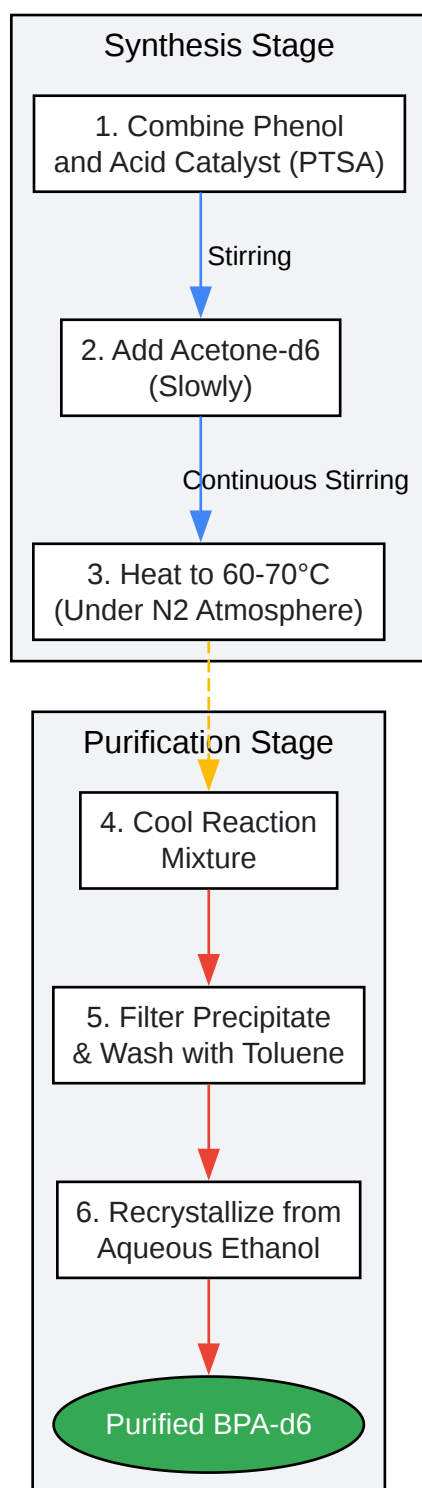
The standard method for synthesizing deuterated Bisphenol A involves the acid-catalyzed condensation of deuterated precursors.[3] For BPA-d6, this specifically involves the reaction of non-deuterated phenol with acetone-d6.

Materials:

- Phenol (2.1 molar equivalents)
- Acetone-d6 (1.0 molar equivalent, 99.5 atom % D)[3]
- p-Toluenesulfonic acid (PTSA) or a strong acid ion-exchange resin (catalytic amount, e.g., 0.05 molar equivalents)[3]
- Nitrogen gas
- Toluene for washing
- Aqueous ethanol for recrystallization

Methodology:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a stirrer and a condenser, combine phenol and the catalytic amount of p-toluenesulfonic acid.[3]
- Addition of Acetone-d6: While stirring the mixture, slowly add acetone-d6.[3]
- Reaction Conditions: Heat the reaction mixture to 60-70°C under a nitrogen atmosphere with continuous stirring. The reaction is typically monitored for completion using techniques like Thin Layer Chromatography (TLC).[3]
- Work-up and Purification: Upon completion, the reaction mixture is cooled. The precipitated **Bisphenol A-d6** is filtered and washed with toluene to remove unreacted phenol.[13]
- Recrystallization: The crude product is then recrystallized from aqueous ethanol to yield the purified solid **Bisphenol A-d6**. [13]



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Caption: Workflow for the synthesis and purification of **Bisphenol A-d6**.

Analytical Characterization Protocols

Confirmation of the isotopic enrichment, molecular weight, and purity of the synthesized BPA-d6 is essential and is primarily achieved through mass spectrometry and NMR spectroscopy.^[3]

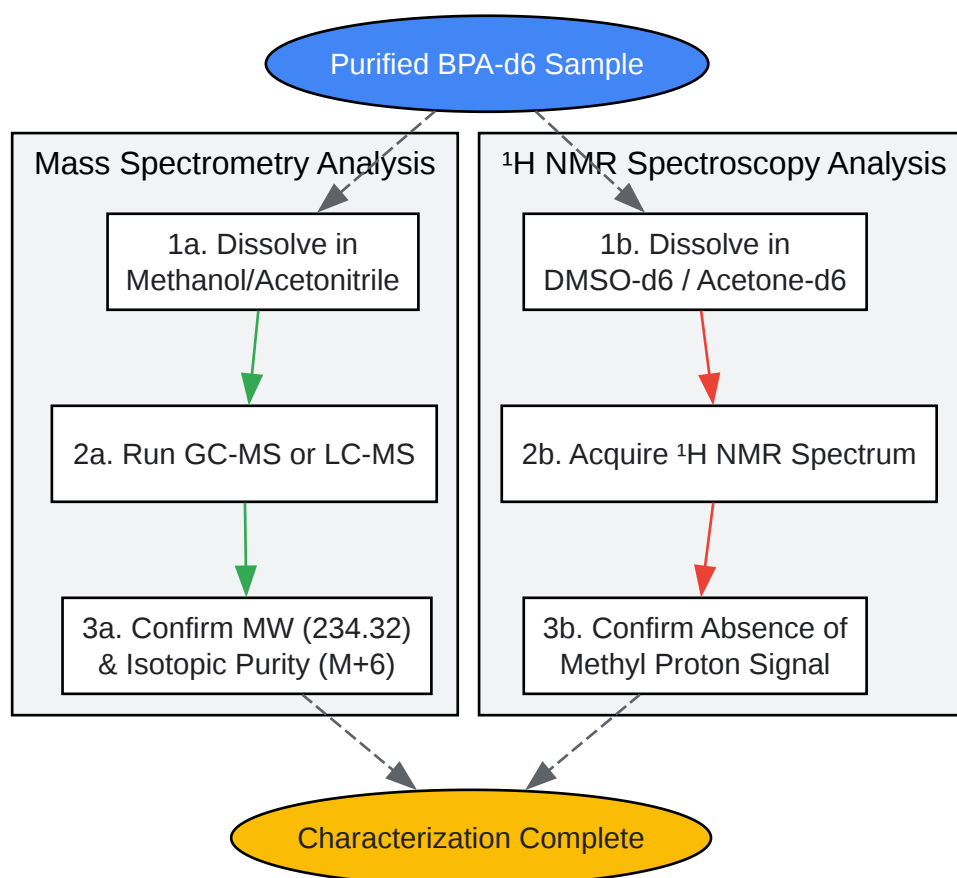
1. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight (234.32 g/mol) and isotopic enrichment (M+6 shift).^[4]^[6]
- Sample Preparation: A small amount of the purified BPA-d6 is dissolved in a suitable volatile solvent, such as methanol or acetonitrile. The solution is then introduced into the mass spectrometer.
- Methodology:
 - Utilize an appropriate ionization technique, such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - Acquire the mass spectrum in the relevant mass-to-charge (m/z) range.
 - Analyze the spectrum to confirm the presence of the molecular ion peak corresponding to the mass of BPA-d6.
 - Compare the isotopic distribution pattern with the theoretical pattern for a molecule containing six deuterium atoms to verify isotopic purity.

2. Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

- Objective: To confirm the structure and the specific locations of deuterium labeling.
- Sample Preparation: Dissolve a few milligrams of the purified BPA-d6 in a deuterated solvent, such as dimethyl sulfoxide-d6 (DMSO-d6) or acetone-d6.^[3]
- Methodology:
 - Acquire the ¹H NMR spectrum.

- In the spectrum of BPA-(dimethyl-d6), the characteristic singlet peak for the two methyl groups in unlabeled BPA (around 1.5-1.6 ppm) will be absent.[5]
- The signals for the aromatic protons on the phenyl rings should remain present and can be compared to the spectrum of an unlabeled BPA standard to confirm the structural integrity of the rest of the molecule.[14][15]



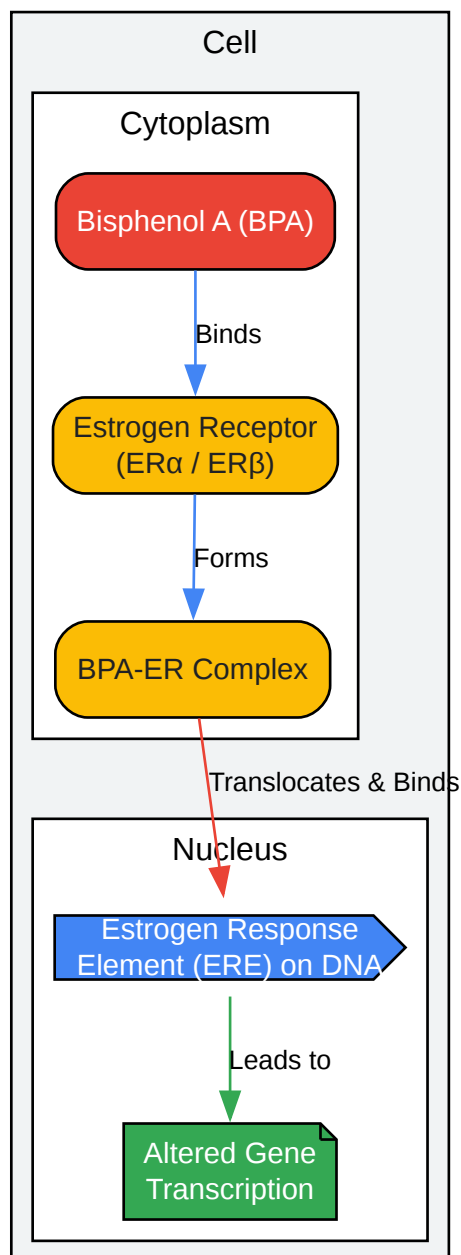
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Caption: Analytical workflow for the characterization of **Bisphenol A-d6**.

Biological Context: Endocrine Disruption Pathway

Bisphenol A is a known xenoestrogen, meaning it can interfere with the endocrine system by mimicking the biological activity of estrogen.[1][7] It exerts its effects primarily by binding to estrogen receptors (ER α and ER β), which are nuclear hormone receptors that function as ligand-activated transcription factors. The binding of BPA to these receptors can initiate a signaling cascade that alters the expression of estrogen-responsive genes, leading to potential

adverse health effects.[1] BPA-d6 is used to accurately measure the levels of its unlabeled counterpart in studies investigating these effects.



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Caption: Simplified pathway of BPA-mediated endocrine disruption.

Safety and Handling

Bisphenol A-d6 shares the same hazard profile as its unlabeled counterpart. It is classified as a substance that may cause an allergic skin reaction, causes serious eye damage, may cause respiratory irritation, and is suspected of damaging fertility.[16] It is also toxic to aquatic life with long-lasting effects.[16]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[16]
- Handling: Use only in well-ventilated areas. Avoid formation and inhalation of dust.[16]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes and seek immediate medical attention. For skin contact, wash with plenty of soap and water.[16]

This technical guide provides a foundational understanding of the properties, synthesis, and analysis of **Bisphenol A-d6**, equipping researchers with the necessary information for its effective use as an internal standard in scientific investigations.

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